

Essential Guidance for the Proper Disposal of AGN 193109-d7

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Compound of Interest

Compound Name: AGN 193109-d7

Cat. No.: B565249

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential logistical and safety information for the disposal of **AGN 193109-d7**, a deuterated retinoid analog.

AGN 193109-d7 is the deuterium-labeled version of AGN 193109, a potent antagonist of retinoic acid receptors (RARs).[1] As with any laboratory chemical, it is crucial to handle and dispose of this compound in a manner that minimizes risk to personnel and the environment. While a specific Safety Data Sheet (SDS) with detailed disposal procedures for **AGN 193109-d7** is not publicly available, general best practices for the disposal of research-grade chemical waste should be strictly followed.

General Disposal and Handling Precautions

This material should be considered hazardous until comprehensive safety information becomes available.[2] All personnel must review the complete Safety Data Sheet, which should be requested from the supplier, before handling the compound.[2] Standard laboratory precautions should be taken, including avoiding ingestion, inhalation, and contact with eyes, skin, or clothing.[2] It is recommended to wash thoroughly after handling.[2]

For disposal, it is imperative to adhere to local, state, and federal regulations. The general guidance for laboratory chemical waste is to "Dispose of contents/container to an approved waste disposal plant".[3] Users should contact a licensed professional waste disposal service to ensure proper and compliant disposal.

Chemical and Physical Properties

The following table summarizes the available data for the non-deuterated form, AGN 193109, which can serve as a reference.

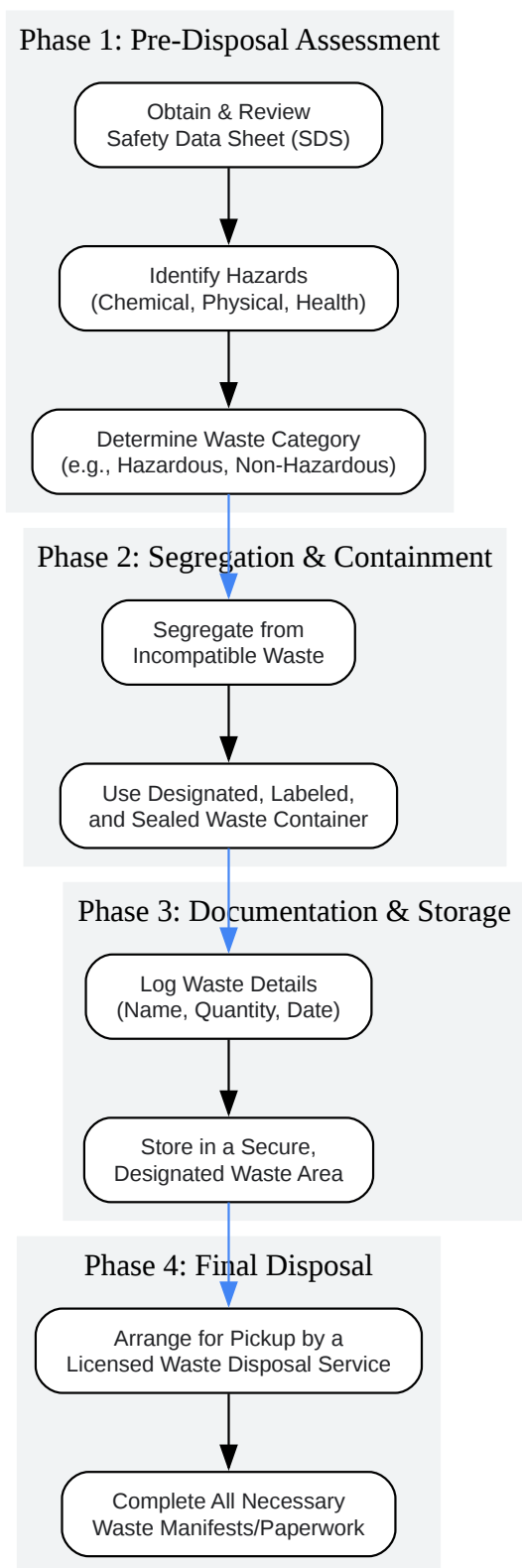
Property	Data	Reference
Chemical Name	4-[2-[5,6-dihydro-5,5-dimethyl-8-(4-methylphenyl)-2-naphthalenyl]ethynyl]-benzoic acid	Cayman Chemical
Synonym	CD3106	[2]
Molecular Formula	C ₂₈ H ₂₃ O ₂ · Na (for sodium salt)	[2]
Formula Weight	414.5 g/mol (for sodium salt)	[2]
Purity	≥98%	[2]
Form	Solid	[2]
Storage	-20°C	[2]
Stability	≥4 years (at -20°C)	[2]
Solubility	Slightly soluble in DMSO and methanol	[2]
Receptor Binding Affinity (Kd)	2 nM (RARα), 2 nM (RARβ), 3 nM (RARγ)	[1][4]

Experimental Protocols

Detailed experimental protocols for the disposal of **AGN 193109-d7** are not available in the provided search results. The standard procedure would involve treating it as hazardous chemical waste and following institutional and local guidelines.

Disposal Workflow

The following diagram outlines a logical workflow for the proper disposal of a research chemical like **AGN 193109-d7**, based on standard laboratory safety practices.



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Logical workflow for the proper disposal of research chemicals.

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